

Application Notes and Protocols for Handling 1,3-Dimethyl-2-propoxybenzene

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Compound of Interest

Compound Name: 1,3-Dimethyl-2-propoxybenzene

Cat. No.: B14600919

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This document provides detailed application notes and protocols for the safe handling of **1,3-Dimethyl-2-propoxybenzene** (CAS No. 61144-80-7) in a laboratory setting. While specific toxicity and reactivity data for this compound are limited, the following procedures are based on best practices for handling structurally similar aromatic ethers and should be implemented to minimize risk.

Introduction

1,3-Dimethyl-2-propoxybenzene is an organic compound classified as an aromatic ether.^[1] It is typically a colorless to yellowish liquid with a characteristic aromatic odor.^[1] Its primary applications are as a solvent in organic synthesis and as a fragrance ingredient in various consumer products.^[1] Due to the lack of comprehensive safety data, this compound should be handled with caution, assuming it may present hazards similar to related chemicals.

Hazard Identification and Risk Assessment

While a comprehensive hazard profile for **1,3-Dimethyl-2-propoxybenzene** is not readily available, related compounds such as 5-Bromo-**1,3-dimethyl-2-propoxybenzene** and Propoxybenzene are known to cause skin and eye irritation.^[2] It is prudent to assume that **1,3-Dimethyl-2-propoxybenzene** may have similar properties and may be harmful if inhaled, ingested, or in contact with skin.^[2]

Potential Hazards:

- May cause skin and eye irritation.
- May be harmful if inhaled, causing respiratory tract irritation.
- May be harmful if swallowed.
- Combustible, though specific flash point data is not available. Vapors may form explosive mixtures with air.
- Hazardous decomposition products under fire conditions may include carbon oxides.[\[2\]](#)

Physical and Chemical Properties

A summary of the known physical and chemical properties of **1,3-Dimethyl-2-propoxybenzene** is presented in the table below. The lack of data for several key safety parameters necessitates a cautious approach.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₆ O	[3] [4]
Molecular Weight	164.24 g/mol	[1] [4]
Appearance	Colorless to yellowish liquid	[1]
Odor	Characteristic aromatic odor	[1]
Boiling Point	No data available	[2] [4]
Melting Point	No data available	[2] [4]
Flash Point	No data available	[2] [4]
Solubility in Water	No data available	[2]
XLogP3	3.9	[1]

Experimental Protocols

Personal Protective Equipment (PPE)

A risk assessment should be conducted before any experiment. The following PPE is mandatory when handling **1,3-Dimethyl-2-propoxybenzene**:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A flame-retardant lab coat.
- Respiratory Protection: Use in a well-ventilated area, preferably within a chemical fume hood.^[5] If vapors or aerosols are likely to be generated, a respirator with an appropriate organic vapor cartridge may be necessary.

Handling and Storage

- Handling:
 - Avoid contact with skin, eyes, and clothing.^[2]
 - Avoid breathing vapors or mists.^[2]
 - Use only in a well-ventilated area or a chemical fume hood.^[5]
 - Keep away from heat, sparks, and open flames.^[2]
 - Use non-sparking tools and take precautionary measures against static discharge.^[5]
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place.^[2]
 - Keep refrigerated.^[2]
 - Store away from strong oxidizing agents.^[2]

Spill and Emergency Procedures

- Small Spills:
 - Remove all sources of ignition.[6][7]
 - Absorb the spill with an inert material (e.g., sand, vermiculite).
 - Collect the absorbed material into a labeled, sealable container for proper disposal.[2]
 - Clean the spill area with a suitable solvent, followed by soap and water.[6]
- Large Spills:
 - Evacuate the area immediately.
 - Notify emergency personnel.
 - Ensure the area is well-ventilated before re-entry.
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.[2]
 - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[2]
 - Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2][7]

Disposal

Dispose of **1,3-Dimethyl-2-propoxybenzene** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Contact a licensed professional waste disposal service.[2]

Visualizations

Experimental Workflow for Handling Liquid Chemicals

The following diagram outlines a standard workflow for handling liquid chemicals like **1,3-Dimethyl-2-propoxybenzene** in a laboratory setting, emphasizing safety at each step.

Caption: General laboratory workflow for handling liquid chemicals.

Disclaimer: This information is provided for guidance only and is not exhaustive. All laboratory personnel should be trained in safe chemical handling procedures and should consult the most current Safety Data Sheet (SDS) for any chemical before use. If an SDS for **1,3-Dimethyl-2-propoxybenzene** is not available, a thorough risk assessment based on the properties of similar compounds is essential.

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